

Technical Support Center: Handling Hygroscopic Magnesium Chloride Hexahydrate

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Compound of Interest

Compound Name: Magnesium chloride hexahydrate

Cat. No.: B146165

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This guide provides researchers, scientists, and drug development professionals with essential information for handling **magnesium chloride hexahydrate** ($\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$) in a laboratory setting. Due to its hygroscopic nature, proper storage and handling are critical to ensure the accuracy and reproducibility of experiments.

Frequently Asked Questions (FAQs)

Q1: What does it mean for **magnesium chloride hexahydrate** to be hygroscopic?

A1: **Magnesium chloride hexahydrate** is hygroscopic, which means it readily attracts and absorbs moisture from the atmosphere.^[1] This can cause the crystalline solid to become clumpy, eventually turning into a liquid solution if exposure to humid air is prolonged.^[2]

Q2: How should I store **magnesium chloride hexahydrate** to prevent moisture absorption?

A2: To maintain its quality, **magnesium chloride hexahydrate** should be stored in a cool, dry, and well-ventilated place.^[3] It is crucial to keep the container tightly closed to prevent exposure to moist air. For added protection, consider using a desiccator.

Q3: My **magnesium chloride hexahydrate** has formed clumps. Can I still use it?

A3: Clumping is an indication that the material has absorbed some moisture. While this does not necessarily affect the chemical's quality for some applications, the water content will have

changed, which is critical for preparing solutions of a specific concentration.^[4] For accurate work, it is recommended to dry the material or determine its new water content.

Q4: The **magnesium chloride hexahydrate** in my container has turned into a liquid. What should I do?

A4: If the compound has completely deliquesced (turned into a liquid), it has absorbed a significant amount of water. For non-critical applications, you may be able to use the resulting solution if you can determine its concentration. However, for most quantitative experimental work, it is best to discard the material and use a fresh, properly stored supply. Alternatively, the material can be dried to reform the solid hydrate.^[2]

Q5: What are the safety precautions I should take when handling **magnesium chloride hexahydrate**?

A5: While not classified as a hazardous substance, it is recommended to handle **magnesium chloride hexahydrate** with standard laboratory safety practices.^[5] This includes wearing personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat.^[6] Avoid inhaling dust by working in a well-ventilated area.^[5]

Troubleshooting Guide

Problem	Possible Cause	Solution
Difficulty in accurately weighing the salt.	The salt is rapidly absorbing moisture from the air on the balance pan.	Use a weighing bottle with a stopper. Weigh the bottle with the salt, dispense the required amount quickly, and re-weigh the bottle to determine the exact amount used. Alternatively, weigh the substance in a low-humidity environment, such as a glove box.
Inconsistent experimental results.	The water content of the magnesium chloride hexahydrate may have changed due to moisture absorption, leading to incorrect solution concentrations.	Always use a fresh, unopened container of magnesium chloride hexahydrate for critical experiments or dry the material before use. Store the chemical in a desiccator.
Precipitate forms when dissolving the salt.	The salt may have reacted with atmospheric carbon dioxide to form magnesium carbonate, or the solvent may contain impurities.	Use high-purity water (e.g., deionized or distilled) for preparing solutions. If a precipitate persists, it may be necessary to use a fresh stock of the chemical.

Quantitative Data

Deliquescence Point:

The deliquescence point is the relative humidity at which a hygroscopic substance begins to absorb enough atmospheric moisture to dissolve and form a liquid solution.

Temperature	Deliquescence Relative Humidity (DRH)
20°C (68°F)	~33-34% ^{[7][8]}

Note: The deliquescence relative humidity is temperature-dependent.

Solubility Data:

Solvent	Temperature	Solubility
Water	20°C (68°F)	54.3 g/100 mL
Ethanol	20°C (68°F)	Freely soluble

Experimental Protocols

Protocol 1: Accurate Weighing of Hygroscopic Magnesium Chloride Hexahydrate

Objective: To accurately weigh a specific mass of **magnesium chloride hexahydrate** for the preparation of a standard solution.

Materials:

- **Magnesium chloride hexahydrate**
- Analytical balance
- Weighing bottle with a stopper
- Spatula
- Beaker
- Solvent (e.g., deionized water)

Procedure:

- Place the closed weighing bottle on the analytical balance and tare it.
- Remove the weighing bottle from the balance.

- Quickly add the approximate desired amount of **magnesium chloride hexahydrate** to the weighing bottle and securely close the stopper.
- Place the closed weighing bottle back on the balance and record the mass.
- Remove the weighing bottle from the balance and carefully dispense the salt into the beaker that will be used for solution preparation.
- Do not try to remove all the salt that adheres to the bottle.
- Immediately close the stopper on the weighing bottle and re-weigh it.
- The difference between the two recorded masses is the exact mass of the **magnesium chloride hexahydrate** transferred to the beaker.

Protocol 2: Drying Clumped or Partially Deliquesced Magnesium Chloride Hexahydrate

Objective: To remove excess absorbed moisture from **magnesium chloride hexahydrate** to restore its solid form.

Materials:

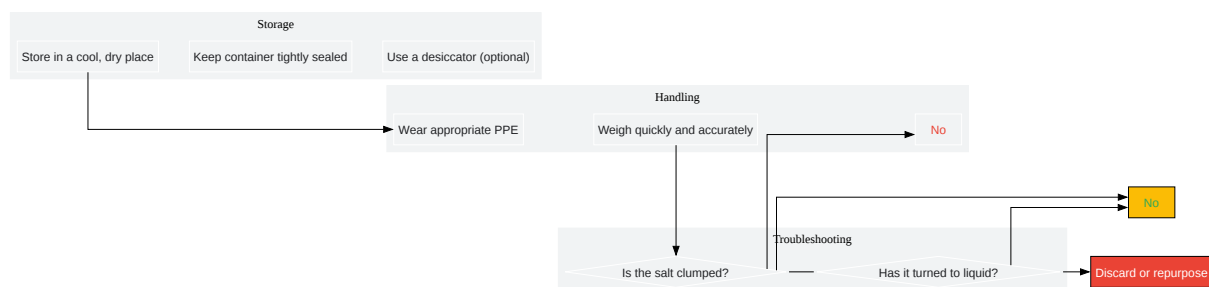
- Clumped **magnesium chloride hexahydrate**
- Drying oven
- Shallow, heat-resistant glass dish (e.g., a watch glass or petri dish)
- Desiccator with a desiccant (e.g., silica gel)

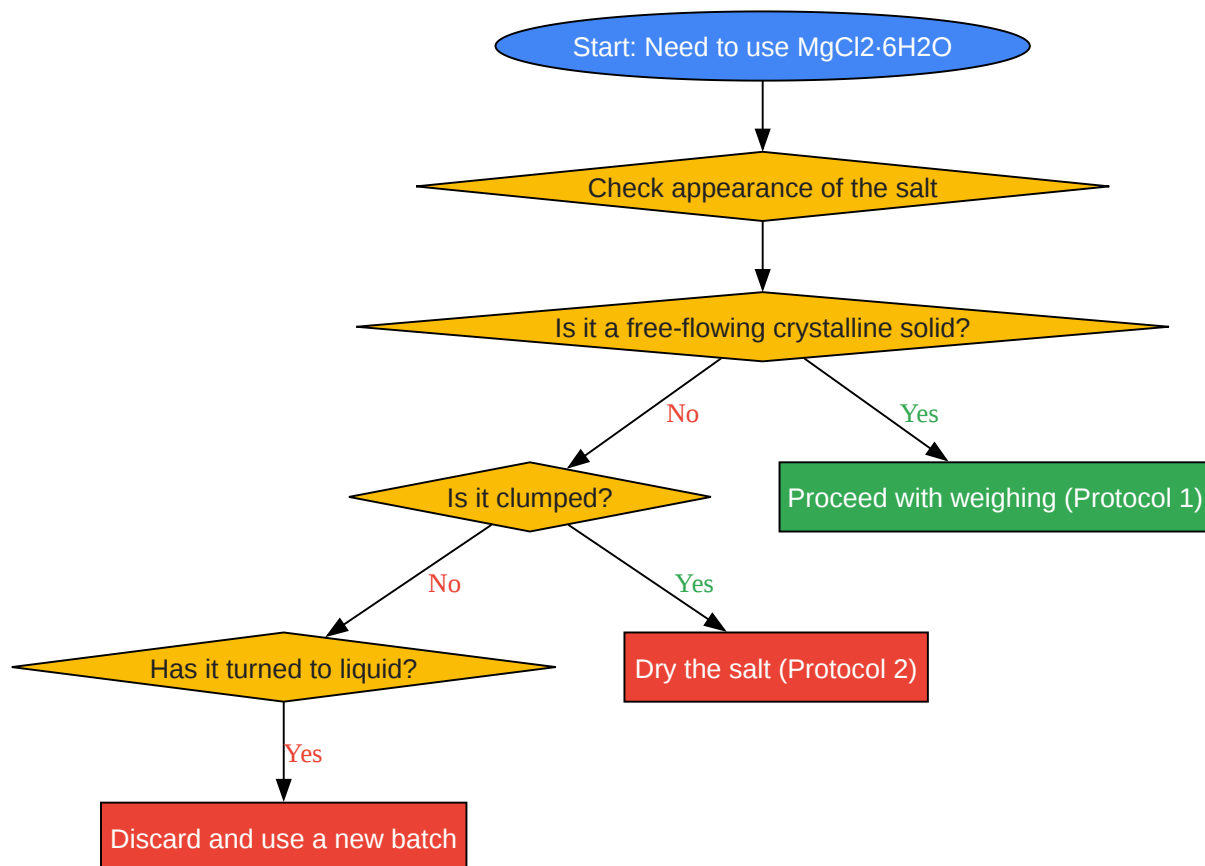
Procedure:

- Spread the clumped **magnesium chloride hexahydrate** in a thin layer in the shallow glass dish.
- Place the dish in a drying oven set to a temperature between 100-110°C. Caution: Do not exceed 117°C, as this is the melting point of the hexahydrate form.^[6]

- Heat for 3-5 hours.[\[2\]](#)
- After heating, immediately transfer the dish to a desiccator to cool to room temperature without reabsorbing atmospheric moisture.
- Once cooled, promptly transfer the dried salt to a tightly sealed container.

Visualizations





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